

Safeguarding Research: A Comprehensive Guide to Handling BI-0115

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Compound of Interest

Compound Name: BI-0115

Cat. No.: B15614244

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For researchers and scientists at the forefront of drug development, the safe handling of novel compounds is paramount. This guide provides essential safety and logistical information for the personal protective equipment (PPE), operational procedures, and disposal of **BI-0115**, a selective inhibitor of the lectin-like oxidized low-density lipoprotein receptor-1 (LOX-1). Adherence to these protocols is critical to ensure a safe laboratory environment and the integrity of your research.

Immediate Safety and Handling Protocols

When working with **BI-0115**, a thorough understanding and implementation of safety measures are crucial. The following table summarizes the recommended personal protective equipment.

PPE Category	Item	Specification
Eye/Face Protection	Safety Glasses with Side Shields	Conforming to EN166 (EU) or NIOSH (US) standards.
Hand Protection	Chemical-resistant Gloves	Nitrile rubber, minimum thickness 0.11mm.
Skin and Body Protection	Laboratory Coat	Standard laboratory coat.

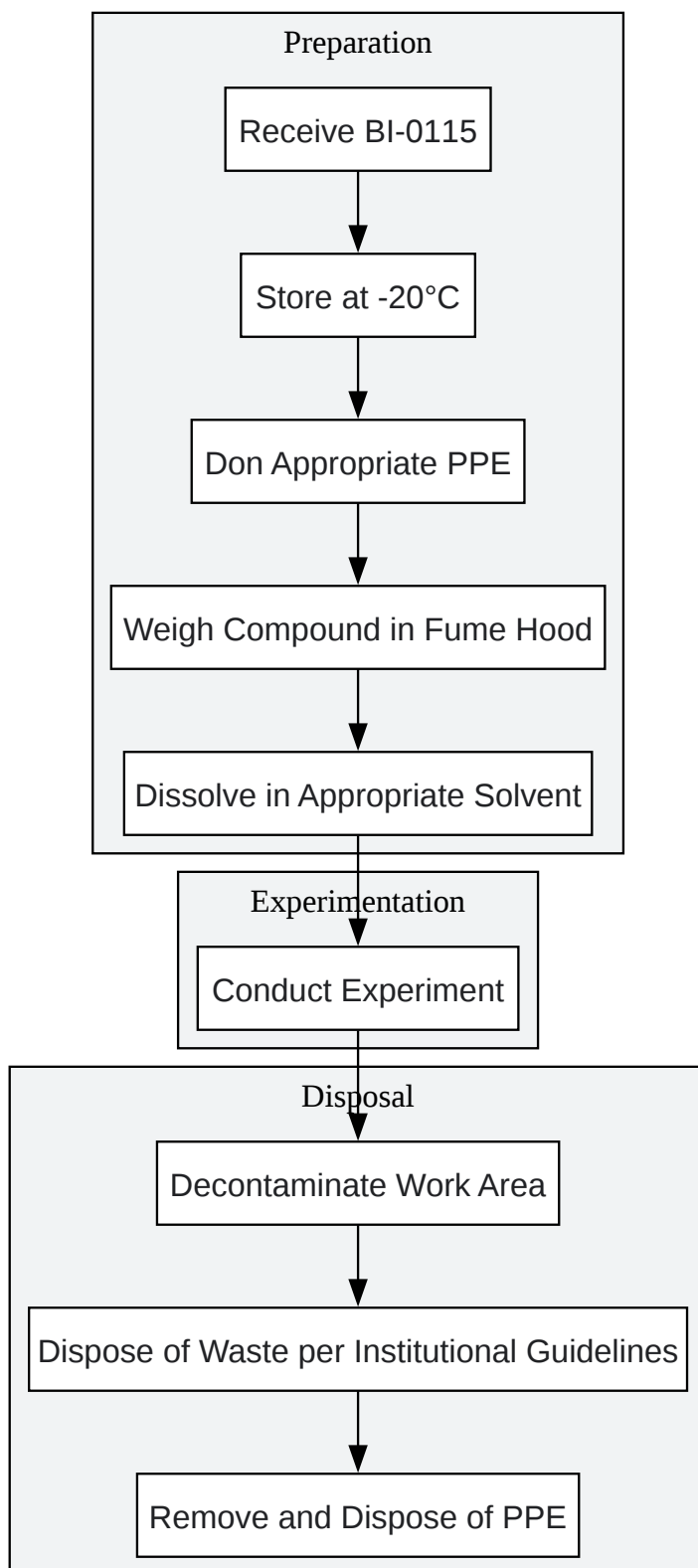
Handling Precautions:

- **Avoid Contact:** Prevent contact with skin and eyes.

- Avoid Inhalation: Do not breathe dust, vapor, mist, or gas.
- Ventilation: Use in a well-ventilated area. A chemical fume hood is recommended for all handling procedures.

Step-by-Step Operational Workflow

To ensure consistent and safe handling of **BI-0115** from receipt to disposal, the following procedural workflow should be followed. This workflow is designed to minimize exposure risk and maintain compound stability.



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